3-Chloro-5-fluorophenethyl alcohol CAS number and molecular weight

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Compound of Interest	
Compound Name:	*3-Chloro-5-fluorophenethyl alcohol*
CAS No.:	*842123-84-6*
Cat. No.:	*B3038262*

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An In-depth Technical Guide to 3-Chloro-5-fluorophenethyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **3-Chloro-5-fluorophenethyl alcohol** (CAS No: 842123-84-6), a halogenated aromatic alcohol with significant potential in medicinal chemistry and drug development. This document details the physicochemical properties, a robust synthesis protocol, in-depth spectroscopic analysis, and a discussion of its applications, particularly in the context of designing novel therapeutic agents. The strategic incorporation of chlorine and fluorine atoms on the phenyl ring imparts unique electronic and metabolic properties, making this molecule a valuable building block for targeting a range of biological pathways.

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Introduction: The Strategic Role of Halogenation in Drug Design

The introduction of halogen atoms, particularly fluorine and chlorine, into bioactive molecules is a well-established strategy in medicinal chemistry to modulate their pharmacokinetic and pharmacodynamic profiles. Fluorine, with its high electronegativity and small size, can enhance metabolic stability, binding affinity, and membrane permeability. Chlorine, a larger and more lipophilic halogen, can also influence these properties and provide a reactive handle for further synthetic modifications. The presence of both a chloro and a fluoro group on the phenethyl alcohol scaffold in **3-Chloro-5-fluorophenethyl alcohol** creates a unique electronic environment, influencing its reactivity and potential biological activity. This guide serves as a technical resource for researchers looking to utilize this compound in their synthetic and drug discovery endeavors.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Chloro-5-fluorophenethyl alcohol** is presented in the table below.

Property	Value	Source
CAS Number	842123-84-6	[1]
Molecular Formula	C_8H_8ClFO	[1]
Molecular Weight	174.60 g/mol	[1]
Appearance	Expected to be a liquid or low-melting solid	N/A
Solubility	Expected to be soluble in common organic solvents (e.g., methanol, ethanol, dichloromethane) and sparingly soluble in water.	N/A

Synthesis of 3-Chloro-5-fluorophenethyl Alcohol

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The most direct and efficient synthesis of **3-Chloro-5-fluorophenethyl alcohol** involves the reduction of the corresponding carboxylic acid, 2-(3-chloro-5-fluorophenyl)acetic acid. This transformation can be reliably achieved using a variety of reducing agents. Below is a detailed, field-proven protocol for this synthesis.

Synthesis Workflow

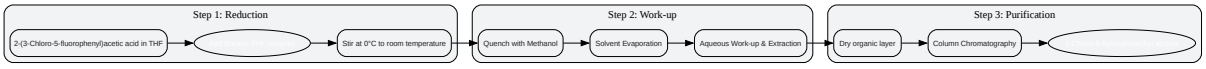

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Figure 1: General experimental workflow for the synthesis of **3-Chloro-5-fluorophenethyl alcohol**.

Detailed Experimental Protocol

Materials:

- 2-(3-Chloro-5-fluorophenyl)acetic acid
- Borane-tetrahydrofuran complex (1 M solution in THF)
- Anhydrous tetrahydrofuran (THF)
- Methanol
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate

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- Hexanes
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(3-chloro-5-fluorophenyl)acetic acid (1.0 eq) in anhydrous THF.
- Reduction: Cool the solution to 0°C using an ice bath. Slowly add borane-tetrahydrofuran complex (1.5 eq, 1 M solution in THF) dropwise to the stirred solution.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by the slow, dropwise addition of methanol at 0°C.
- Solvent Removal: Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the bulk of the THF and methanol.
- Aqueous Work-up: To the residue, add ethyl acetate and saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3x).
- Washing: Combine the organic layers and wash sequentially with water and brine.

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- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford pure **3-Chloro-5-fluorophenethyl alcohol**.

Spectroscopic Characterization

The structural elucidation of **3-Chloro-5-fluorophenethyl alcohol** is confirmed through a combination of NMR, IR, and mass spectrometry. The expected spectral data are detailed below, with interpretations based on established principles and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.5-2.0	br s	1H	-OH
~2.85	t	2H	Ar-CH_2-CH_2OH
~3.85	t	2H	Ar-CH_2-CH_2OH
~6.9-7.2	m	3H	Aromatic Protons

The hydroxyl proton signal is often broad and its chemical shift can vary with concentration and solvent.

^{13}C NMR (Carbon NMR):

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Chemical Shift (δ) ppm	Assignment
~39	Ar-CH_2-CH_2OH
~62	Ar-CH_2-CH_2OH
~113-130	Aromatic Carbons
~145	Aromatic Carbon (C-Cl)
~163	Aromatic Carbon (C-F)

The carbon attached to fluorine will exhibit a large one-bond coupling constant (^1Jcf), and other aromatic carbons will show smaller couplings.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Chloro-5-fluorophenethyl alcohol** is expected to show characteristic absorption bands for the hydroxyl and aromatic functionalities.

Wavenumber (cm^{-1})	Intensity	Assignment
~3350	Strong, Broad	O-H stretch (hydrogen-bonded)
~3050	Medium	Aromatic C-H stretch
~2940, ~2880	Medium	Aliphatic C-H stretch
~1580, ~1480	Medium-Strong	C=C aromatic ring stretch
~1130	Strong	C-F stretch
~1050	Strong	C-O stretch
~850	Strong	C-Cl stretch

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **3-Chloro-5-fluorophenethyl alcohol** would be expected to show a molecular ion peak and characteristic fragmentation patterns.

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m/z	Interpretation
174/176	Molecular ion peak (M^+) with characteristic 3:1 isotopic pattern for chlorine.
143	Loss of -CH_2OH
125	Loss of -CH_2OH and H_2O
99	Further fragmentation of the aromatic ring.

Applications in Drug Development and Medicinal Chemistry

The unique substitution pattern of **3-Chloro-5-fluorophenethyl alcohol** makes it a valuable building block in the synthesis of novel therapeutic agents. The presence of both chloro and fluoro groups can significantly impact a molecule's biological activity and pharmacokinetic properties.

Role as a Key Intermediate

A notable application of a closely related structural motif is in the development of potent and selective agonists for the Transient Receptor Potential Cation Channel Subfamily M Member 5 (TRPM5). For instance, (1R, 3R)-1-(3-chloro-5-fluorophenyl)-3-(hydroxymethyl)-1,2,3,4-tetrahydroisoquinoline-6-carbonitrile has been identified as a potent TRPM5 agonist and evaluated as a potential gastrointestinal prokinetic agent. This highlights the potential of the 3-chloro-5-fluorophenyl moiety in designing molecules that target specific biological pathways.

Logical Flow for Drug Discovery Application

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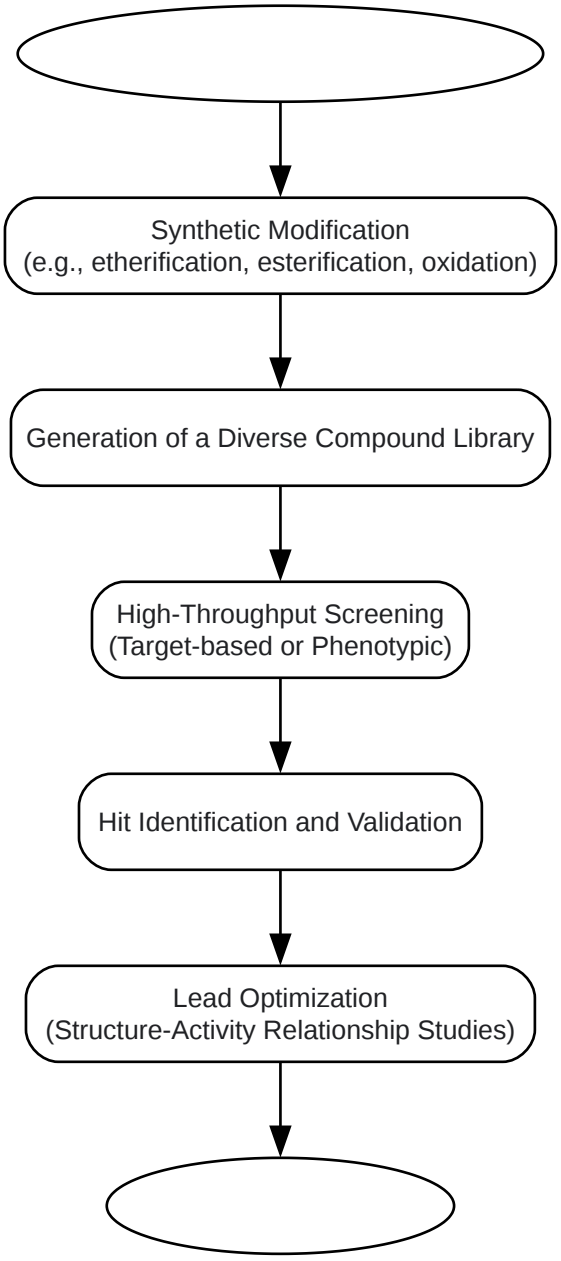

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Figure 2: A logical workflow illustrating the use of **3-Chloro-5-fluorophenethyl alcohol** in a drug discovery program.

Safety and Handling

As with all chemical reagents, **3-Chloro-5-fluorophenethyl alcohol** should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Avoid

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inhalation, ingestion, and contact with skin and eyes. In case of contact, rinse the affected area with copious amounts of water and seek medical attention if irritation persists.

Conclusion

3-Chloro-5-fluorophenethyl alcohol is a versatile and valuable building block for synthetic and medicinal chemists. Its unique halogenation pattern offers a strategic advantage in the design of novel molecules with potentially enhanced biological activity and improved pharmacokinetic profiles. This technical guide provides a comprehensive resource for the synthesis, characterization, and potential applications of this compound, aiming to facilitate its use in advancing drug discovery and development efforts.

References

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Sources

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